

Spectroscopic Profile of 3-(Methylsulfonyl)propanoic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3-(Methylsulfonyl)propanoic acid

CAS No.: 645-83-0

Cat. No.: B1295225

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Introduction

3-(Methylsulfonyl)propanoic acid (CAS No: 23399-63-5) is a bifunctional molecule incorporating both a carboxylic acid and a methyl sulfone group.^[1] This unique structural arrangement makes it a valuable building block in organic synthesis and a compound of interest in pharmaceutical and materials science research. Its utility in the preparation of drug candidates, such as inhibitors of the Hedgehog signaling pathway, underscores the importance of unambiguous structural characterization.^[1]

This technical guide provides an in-depth analysis of the spectroscopic data of **3-(Methylsulfonyl)propanoic acid**, offering researchers, scientists, and drug development professionals a definitive resource for its identification and characterization. By delving into the causality behind experimental observations in Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS), this document aims to provide not just data, but a field-proven understanding of the molecule's spectroscopic signature.

Molecular Structure and Key Spectroscopic Features

The structural formula of **3-(Methylsulfonyl)propanoic acid** is presented below. The molecule's spectroscopic characteristics are a direct consequence of its constituent functional groups: a carboxylic acid (-COOH), a sulfonyl group (-SO₂-), a methyl group (-CH₃), and two methylene groups (-CH₂-).

Caption: Molecular structure of **3-(Methylsulfonyl)propanoic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules, providing detailed information about the chemical environment of atomic nuclei.

Experimental Protocol: ¹H NMR Spectroscopy

A sample of **3-(Methylsulfonyl)propanoic acid** is dissolved in a deuterated solvent, typically dimethyl sulfoxide-d₆ (DMSO-d₆), to a concentration of approximately 5-10 mg/mL. The use of DMSO-d₆ is advantageous as it can solubilize the polar analyte and its residual proton signal does not interfere with the signals of interest. The spectrum is acquired on a 400 MHz NMR spectrometer.

¹H NMR Data and Interpretation

The ¹H NMR spectrum of **3-(Methylsulfonyl)propanoic acid** is characterized by four distinct signals, each corresponding to a unique proton environment in the molecule.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
12.53	Singlet	1H	-COOH
3.32-3.30	Multiplet	2H	-SO ₂ -CH ₂ -
3.00	Singlet	3H	-SO ₂ -CH ₃
2.67	Triplet	2H	-CH ₂ -COOH

Source:[1]

The downfield singlet at 12.53 ppm is characteristic of a carboxylic acid proton, which is highly deshielded due to the electronegativity of the adjacent oxygen atoms and its acidic nature. The singlet at 3.00 ppm is assigned to the three protons of the methyl group directly attached to the electron-withdrawing sulfonyl group. The methylene group adjacent to the sulfonyl group appears as a multiplet around 3.31 ppm, while the methylene group adjacent to the carbonyl group of the carboxylic acid resonates as a triplet at 2.67 ppm. The triplet multiplicity arises from the coupling with the neighboring methylene protons.

¹³C NMR Spectroscopy: Predicted Data and Interpretation

While experimental ¹³C NMR data is not readily available in the reviewed literature, a predicted spectrum can be generated based on established chemical shift principles.

Predicted Chemical Shift (δ) ppm	Carbon Assignment	Rationale
~172	C=O	The carbonyl carbon of the carboxylic acid is expected to be the most downfield signal due to the direct attachment of two electronegative oxygen atoms.
~50	-SO ₂ -CH ₂ -	The carbon adjacent to the highly electron-withdrawing sulfonyl group will be significantly deshielded.
~41	-SO ₂ -CH ₃	The methyl carbon attached to the sulfonyl group will also be deshielded, but to a lesser extent than the methylene carbon.
~30	-CH ₂ -COOH	The carbon alpha to the carbonyl group is moderately deshielded.

This predicted data provides a valuable reference for researchers acquiring experimental ¹³C NMR spectra of this compound.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation.

Experimental Protocol: Attenuated Total Reflectance (ATR) FT-IR

A small amount of solid **3-(Methylsulfonyl)propanoic acid** is placed directly on the diamond crystal of an ATR-FTIR spectrometer. The spectrum is recorded over the range of 4000-400

cm⁻¹.

Predicted IR Data and Interpretation

Based on the functional groups present in **3-(Methylsulfonyl)propanoic acid**, the following characteristic absorption bands are predicted:

Wavenumber (cm ⁻¹)	Bond Vibration	Functional Group
3300-2500 (broad)	O-H stretch	Carboxylic Acid
~2950	C-H stretch	Alkyl
~1710	C=O stretch	Carboxylic Acid
~1300 and ~1150	S=O asymmetric and symmetric stretch	Sulfonyl

The broad absorption band in the 3300-2500 cm⁻¹ region is a hallmark of the O-H stretching vibration in a hydrogen-bonded carboxylic acid. The sharp, strong peak around 1710 cm⁻¹ corresponds to the C=O stretching of the carbonyl group. The presence of the sulfonyl group is confirmed by two strong absorption bands around 1300 cm⁻¹ and 1150 cm⁻¹, corresponding to the asymmetric and symmetric stretching vibrations of the S=O bonds, respectively.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions, providing information about the molecular weight and elemental composition of a compound, as well as its structure through fragmentation analysis.

Experimental Protocol: Liquid Chromatography-Mass Spectrometry (LC-MS)

A dilute solution of **3-(Methylsulfonyl)propanoic acid** in a suitable solvent (e.g., methanol/water) is injected into a liquid chromatograph coupled to a mass spectrometer with an electrospray ionization (ESI) source. Data is typically acquired in negative ion mode to observe the deprotonated molecule.

Mass Spectrometry Data and Interpretation

In negative ion mode ESI-MS, **3-(Methylsulfonyl)propanoic acid** is expected to readily lose a proton from the carboxylic acid group to form the $[M-H]^-$ ion.

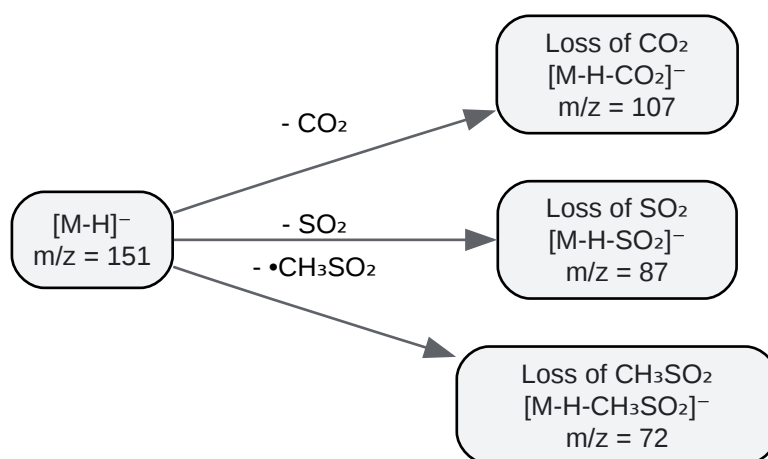
Ion	m/z (observed)
$[M-H]^-$	151.12

Source:[1] (Note: The source reports m/z 149.12 $[M-H]^+$, which is likely a typographical error and should be $[M-H]^-$ with a calculated exact mass of 151.0070)

The calculated monoisotopic mass of $C_4H_7O_4S^-$ is 151.0070 Da, which is consistent with the observed m/z value.

Plausible Fragmentation Pathway

While detailed experimental fragmentation data is not available, a plausible fragmentation pathway for the $[M-H]^-$ ion upon collision-induced dissociation (CID) can be proposed.



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Caption: Plausible fragmentation of the $[M-H]^-$ ion of **3-(Methylsulfonyl)propanoic acid**.

Key fragmentation pathways would likely involve the loss of neutral molecules such as carbon dioxide (CO_2 , 44 Da) from the carboxylate group, or sulfur dioxide (SO_2 , 64 Da) from the

sulfonyl group. Cleavage of the C-S bond could also lead to the loss of a methylsulfonyl radical ($\bullet\text{CH}_3\text{SO}_2$, 79 Da).

Conclusion

The spectroscopic data presented in this technical guide provides a comprehensive and self-validating framework for the identification and characterization of **3-(Methylsulfonyl)propanoic acid**. The ^1H NMR spectrum offers a definitive fingerprint of the proton environments, while the predicted ^{13}C NMR and IR spectra provide valuable corroborating evidence for the key functional groups. The mass spectrometry data confirms the molecular weight and provides insights into the molecule's stability and likely fragmentation patterns. This guide serves as an authoritative resource for researchers, empowering them with the necessary spectroscopic knowledge for their work with this important chemical entity.

References

- PubChem. **3-(Methylsulfonyl)propanoic acid**. National Center for Biotechnology Information. [[Link](#)]

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